

Application Notes and Protocols for β -Damascenone Analysis

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Compound of Interest

Compound Name: *beta-Damascenone-d4*

Cat. No.: *B15559117*

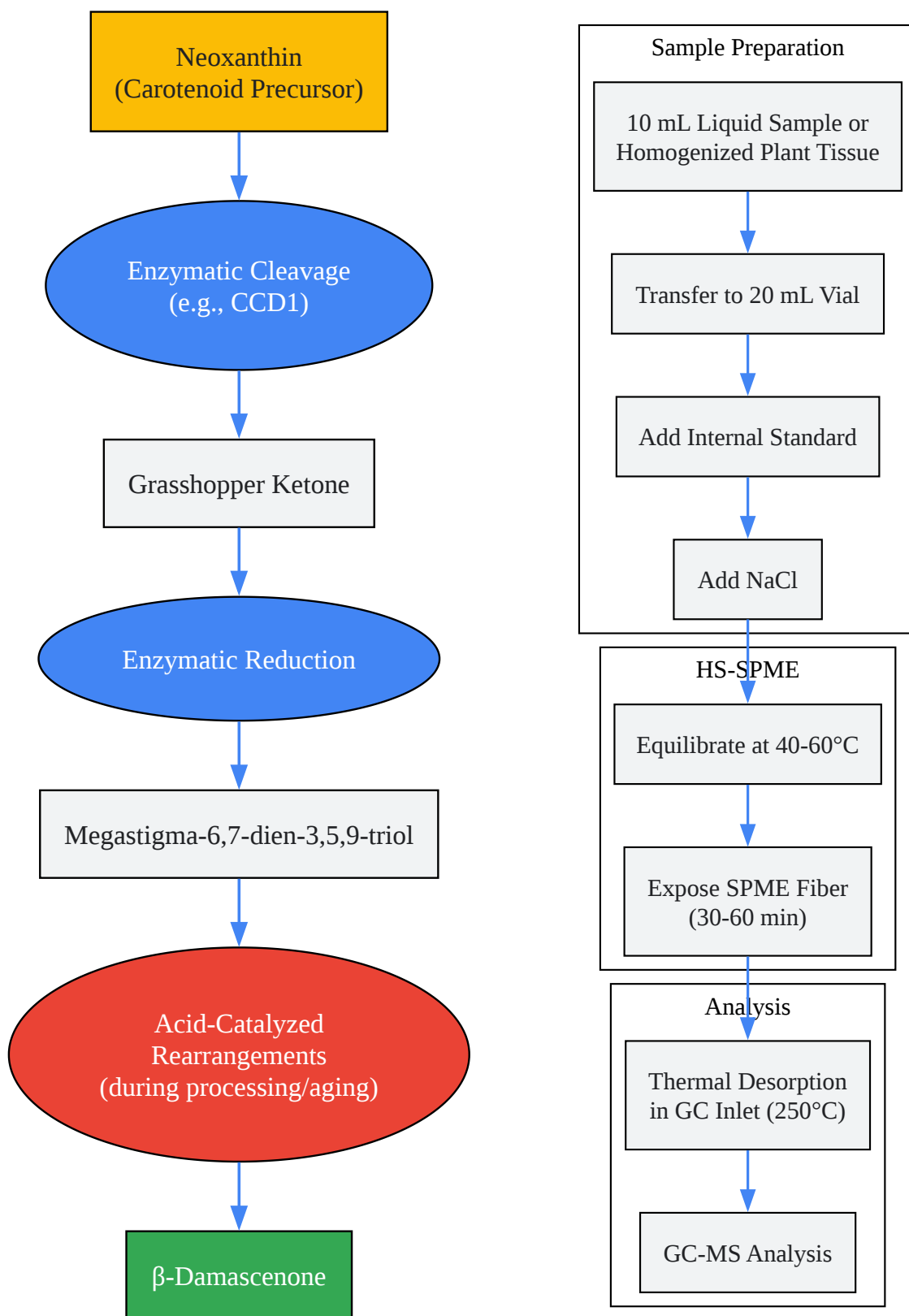
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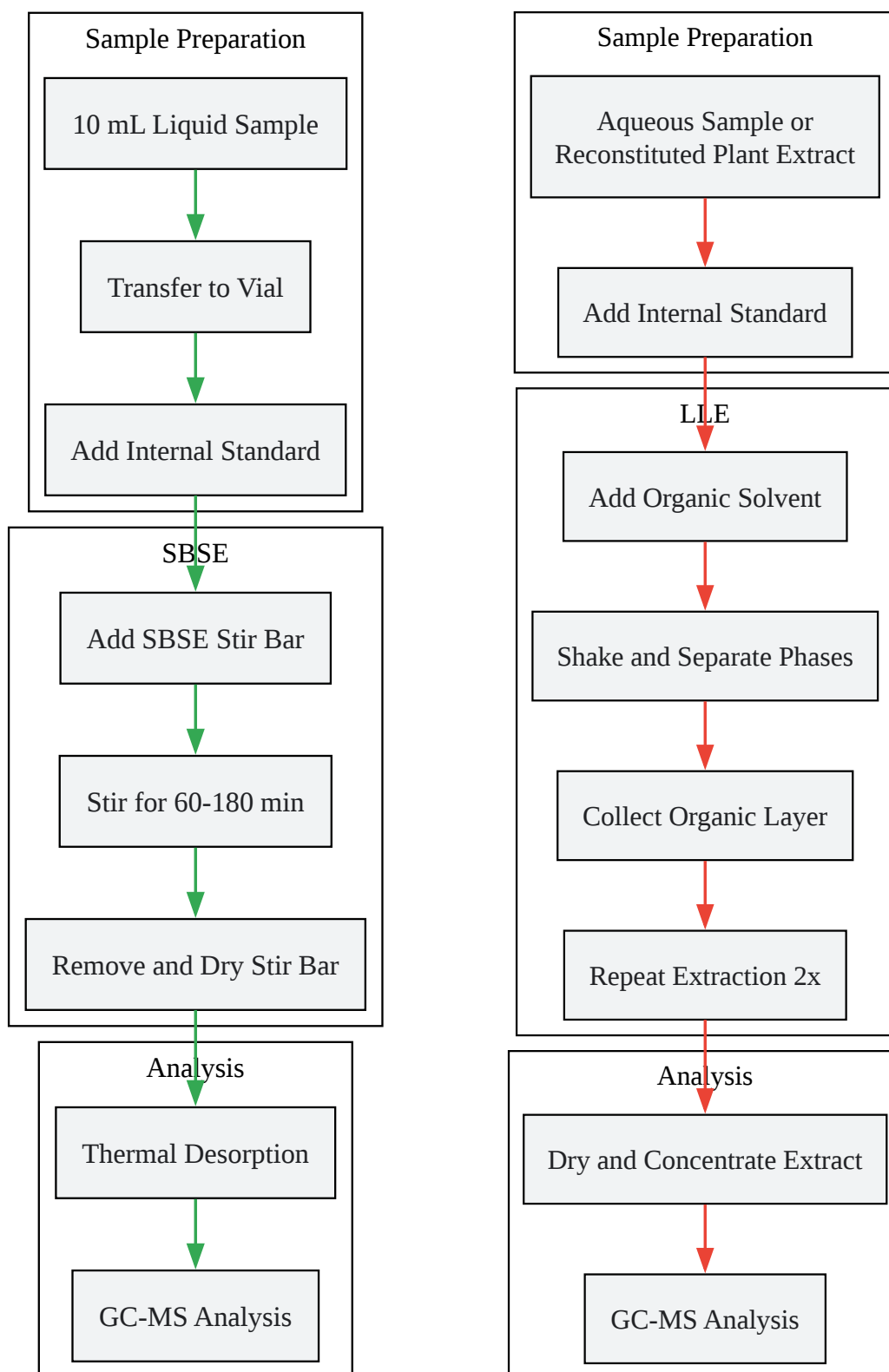
Introduction

Beta-damascenone is a C13-norisoprenoid that significantly contributes to the desirable floral and fruity aromas in a variety of natural products, including grapes, wine, fruits, and flowers. Despite its presence at very low concentrations, its remarkably low odor threshold makes it a key marker for the aromatic quality of these products. Accurate quantification of β -damascenone is therefore crucial for quality control and research in the food, beverage, and fragrance industries. This document provides detailed sample preparation protocols for the analysis of β -damascenone using various extraction techniques, followed by gas chromatography-mass spectrometry (GC-MS).

Formation Pathway of β -Damascenone

Beta-damascenone is not directly synthesized by plants but is formed through the enzymatic and chemical degradation of carotenoid precursors, primarily neoxanthin. This multi-step process, which begins in the plant and can continue during processing and aging, is crucial for the development of the characteristic aroma profile of many products.[1]





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References

- 1. Quantitative determination of free and hydrolytically liberated beta-damascenone in red grapes and wines using a stable isotope dilution assay - PubMed [pubmed.ncbi.nlm.nih.gov]
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